

Spectroscopic Characterization of 2-Hydroxycyclobutan-1-one: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxycyclobutan-1-one

CAS No.: 17082-63-2

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Introduction

2-Hydroxycyclobutan-1-one is a fascinating small molecule that holds significance in synthetic organic chemistry as a versatile building block. Its strained four-membered ring, coupled with the presence of both a ketone and a secondary alcohol, makes it a valuable precursor for the synthesis of more complex carbocyclic and heterocyclic systems. The unique stereoelectronic properties of the cyclobutane ring can influence the reactivity and conformation of molecules, making a thorough understanding of its structure paramount for its effective utilization in research and drug development.^[1]

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Hydroxycyclobutan-1-one**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). As experimental data for this specific molecule is not readily available in a consolidated form, this guide will leverage a combination of predicted data, established spectroscopic principles, and comparative analysis with structurally related compounds to provide a robust and scientifically grounded interpretation.

This approach mirrors the real-world challenges faced by researchers in the characterization of novel or less-common chemical entities.

Molecular Structure and Key Features

2-Hydroxycyclobutan-1-one ($C_4H_6O_2$) has a molecular weight of approximately 86.09 g/mol . [2][3] The molecule features a cyclobutane ring, a carbonyl group (ketone), and a hydroxyl group (alcohol) on adjacent carbon atoms. The presence of a chiral center at the carbon bearing the hydroxyl group means that this compound can exist as a racemic mixture of enantiomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the elucidation of the structure of organic molecules in solution. By analyzing the chemical shifts, coupling constants, and integration of the signals, one can deduce the connectivity and stereochemical relationships of the atoms.

Experimental Protocol: Acquiring NMR Spectra

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2-Hydroxycyclobutan-1-one** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, D_2O , or $DMSO-d_6$). The choice of solvent is critical as it can influence the chemical shifts, particularly of the exchangeable hydroxyl proton.
- **1H NMR Acquisition:**
 - Use a 400 MHz or higher field NMR spectrometer.
 - Acquire a standard one-dimensional 1H NMR spectrum. .
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - If desired, run a DEPT (Distortionless Enhancement by Polarization Transfer) experiment to differentiate between CH , CH_2 , and CH_3 groups.

¹H NMR Spectral Data (Predicted)

While a publicly available experimental spectrum is elusive, a predicted ¹H NMR spectrum in D₂O provides valuable insight into the expected proton environment.^[4]

Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.5	Triplet	1H	CH-OH (H2)
~2.8	Multiplet	1H	CH ₂ (H4)
~2.6	Multiplet	1H	CH ₂ (H4)
~2.2	Multiplet	1H	CH ₂ (H3)
~1.9	Multiplet	1H	CH ₂ (H3)

Note: The hydroxyl proton (-OH) is not observed in D₂O due to deuterium exchange.

Interpretation of the ¹H NMR Spectrum

The predicted ¹H NMR spectrum is consistent with the structure of **2-Hydroxycyclobutan-1-one**.

- H2 (Methine Proton):** The proton on the carbon bearing the hydroxyl group (C2) is expected to be the most downfield of the aliphatic protons due to the deshielding effect of the adjacent oxygen atom. Its predicted chemical shift is around 4.5 ppm. It is expected to appear as a triplet due to coupling with the two adjacent protons on C3.
- H3 and H4 (Methylene Protons):** The two sets of methylene protons (on C3 and C4) are diastereotopic, meaning they are chemically non-equivalent and should, in principle, have different chemical shifts and couple with each other (geminal coupling) and with adjacent protons (vicinal coupling). The protons on C4 are adjacent to the electron-withdrawing carbonyl group, which would shift them further downfield compared to the protons on C3. This is reflected in the predicted shifts of ~2.6-2.8 ppm for the H4 protons and ~1.9-2.2 ppm for the H3 protons. The complex splitting patterns (multiplets) arise from both geminal and vicinal couplings.

¹³C NMR Spectral Data (Inferred)

Based on the functional groups present and data from related cyclobutanone derivatives, the following ¹³C NMR chemical shifts can be anticipated.

Predicted Chemical Shift (ppm)	Carbon Assignment	Rationale
> 200	C1 (C=O)	The carbonyl carbon of a cyclobutanone typically appears at a very low field.
65-75	C2 (CH-OH)	The carbon attached to the hydroxyl group is deshielded by the oxygen.
35-45	C4 (CH ₂)	This methylene carbon is adjacent to the carbonyl group.
15-25	C3 (CH ₂)	This methylene carbon is the most upfield aliphatic carbon.

Note: The PubChem database indicates the existence of a ¹³C NMR spectrum for this compound, which supports the utility of this technique in its characterization.[\[2\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule.

Experimental Protocol: Acquiring an IR Spectrum

- Sample Preparation:
 - Neat (for liquids): Place a drop of the neat liquid between two NaCl or KBr plates.
 - KBr Pellet (for solids): Grind a small amount of the solid sample with dry KBr powder and press it into a thin pellet.
- Data Acquisition: Record the spectrum using an FTIR spectrometer, typically over the range of 4000-400 cm⁻¹.

Expected IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibration
3500-3200 (broad)	O-H	Stretching
~3000-2850	C-H (sp ³)	Stretching
~1780	C=O	Stretching
~1100	C-O	Stretching

Interpretation of the IR Spectrum

- **O-H Stretch:** A broad and strong absorption band in the region of 3500-3200 cm⁻¹ is the characteristic signature of the hydroxyl group, with the broadening resulting from hydrogen bonding.
- **C-H Stretch:** Absorptions just below 3000 cm⁻¹ are expected for the C-H stretching vibrations of the cyclobutane ring.
- **C=O Stretch:** The carbonyl stretching frequency in cyclobutanone is significantly higher than in acyclic ketones (which appear around 1715 cm⁻¹). This is due to the increased ring strain, which leads to a shorter and stronger C=O bond. A strong, sharp peak around 1780 cm⁻¹ would be a key indicator of the cyclobutanone moiety. The IR spectrum for cyclobutanone itself shows a strong absorption in this region.
- **C-O Stretch:** The stretching vibration of the C-O single bond of the secondary alcohol is expected to appear in the fingerprint region, around 1100 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Experimental Protocol: Acquiring a Mass Spectrum

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS).

- **Ionization:** Use a suitable ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI). EI is a hard ionization technique that often leads to extensive fragmentation, while ESI is a soft ionization technique that typically results in the observation of the molecular ion or a protonated/adducted molecule.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer.

Expected Mass Spectrum Data (EI)

- **Molecular Ion (M^+):** The molecular ion peak would be expected at an m/z of 86, corresponding to the molecular weight of $C_4H_6O_2$.
- **Key Fragments:** The fragmentation pattern in EI-MS would likely be driven by the functional groups and the ring strain.

Caption: Plausible fragmentation pathway for **2-Hydroxycyclobutan-1-one** in EI-MS.

Interpretation of the Mass Spectrum

The fragmentation of cyclobutanones is well-documented and often involves cleavage of the ring. For **2-Hydroxycyclobutan-1-one**, several fragmentation pathways are plausible:

- **Loss of a hydroxymethyl radical ($\bullet CH_2OH$):** This would lead to a fragment at m/z 55.
- **Ring cleavage:** Cyclobutanones can undergo cleavage to form ethylene and a ketene. In this case, it could lead to the loss of ethenone ($CH_2=C=O$), resulting in a fragment at m/z 42.
- **Alpha-cleavage:** Cleavage of the bond between C1 and C2 or C1 and C4 is also possible.

The observation of a molecular ion at m/z 86, along with characteristic fragments at m/z 55 and 42, would provide strong evidence for the structure of **2-Hydroxycyclobutan-1-one**.

Conclusion

The comprehensive spectroscopic analysis of **2-Hydroxycyclobutan-1-one**, through a combination of predicted data and inferences from established chemical principles, provides a detailed picture of its molecular structure. The key identifying features are the downfield

methine proton in the ^1H NMR spectrum, the highly deshielded carbonyl carbon in the ^{13}C NMR spectrum, the high-frequency carbonyl stretch in the IR spectrum, and a molecular ion peak at m/z 86 in the mass spectrum. This guide serves as a valuable resource for researchers working with this and related cyclobutane derivatives, providing the foundational knowledge necessary for confident structural characterization and further synthetic applications.

References

- The Royal Society of Chemistry. (n.d.). Electronic Supplementary Information. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 12608294, 2-Hydroxycyclobutanone. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ^1H NMR Spectrum (1D, 600 MHz, H_2O , experimental) (HMDB00000008). Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ^1H NMR Spectrum (1D, 400 MHz, D_2O , predicted) (HMDB0031507). Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 82674, 2-Hydroxy-2-cyclopenten-1-one. Retrieved from [\[Link\]](#)
- ChemSynthesis. (n.d.). 2-hydroxycyclobutanone. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). 2-(11-Hydroxyundecyl)-1-cyclobutanone - Optional[Vapor Phase IR] - Spectrum. Retrieved from [\[Link\]](#)
- NIST. (n.d.). 2-Cyclopenten-1-one, 2-hydroxy-. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- NIST. (n.d.). 2-Cyclopenten-1-one, 2-hydroxy-. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 569922, 2-Hydroxy-1-phenylbutan-1-one. Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 22486676, 3-Hydroxycyclobutan-1-one. Retrieved from [[Link](#)]
- NIST. (n.d.). Cyclobutanone. In NIST Chemistry WebBook. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (2022). Characterization, molecular modeling and pharmacology of some 2'-hydroxychalcone derivatives as SARS-CoV-2 inhibitor. Retrieved from [[Link](#)]
- D'Acquarica, I., et al. (2013). Stereocontrolled Synthesis and Functionalization of Cyclobutanes and Cyclobutanones. *Molecules*, 18(9), 11205-11244. [[Link](#)]
- Phillips, S. K., et al. (2023). Synthesis and crystallographic characterization of 6-hydroxy-1,2-dihydropyridin-2-one. *Acta Crystallographica Section E: Crystallographic Communications*, E79, 1147-1150. [[Link](#)]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. 2-Hydroxycyclobutanone | C4H6O2 | CID 12608294 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. chemsynthesis.com \[chemsynthesis.com\]](#)
- [4. hmdb.ca \[hmdb.ca\]](#)
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